

safety data sheet for 2-Chloronaphthalene-d7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloronaphthalene-d7

Cat. No.: B1436267

[Get Quote](#)

An In-depth Technical Guide to the Safety Data for 2-Chloronaphthalene-d7

This guide provides a comprehensive overview of the safety data for **2-Chloronaphthalene-d7**, designed for researchers, scientists, and professionals in drug development. While specific safety studies on the deuterated form are limited, this document primarily references the data for the unlabeled parent compound, 2-Chloronaphthalene, which is standard practice for isotopically labeled compounds.

Section 1: Chemical Identification

This section provides basic identification details for **2-Chloronaphthalene-d7**.

Identifier	Value
Chemical Name	2-chloro-1,3,4,5,6,7,8-heptadeuterionaphthalene[1][2]
Synonyms	2-Chloronaphthalene (D7)
Labeled CAS Number	93951-84-9[3][4]
Unlabeled CAS Number	91-58-7[3][4]
Molecular Formula	C ₁₀ D ₇ Cl[3]
Molecular Weight	169.66 g/mol [1][2][3][4]

Section 2: Hazard Identification

2-Chloronaphthalene is classified as a hazardous substance. The GHS classification indicates it can cause skin and serious eye irritation, and may cause respiratory irritation.^{[5][6]} It is also considered toxic to aquatic life with long-lasting effects.^[3]

GHS Classification:

- Skin Irritation (Category 2)^{[5][6]}
- Eye Irritation (Category 2)^{[5][6]}
- Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System^{[5][6]}
- Acute Toxicity, Oral (Category 4)
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 1)

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.^[5]
- H319: Causes serious eye irritation.^[5]
- H335: May cause respiratory irritation.^[5]
- H410: Very toxic to aquatic life with long lasting effects.

Section 3: Physical and Chemical Properties

A summary of the key physical and chemical properties of 2-Chloronaphthalene is provided below.

Property	Value
Physical State	Monoclinic plates or off-white crystalline powder. [5] [7] [8]
Melting Point	59.5 °C [5] [7] [8]
Boiling Point	259 °C at 101 kPa [7]
Density	1.18 g/cm ³ [7]
Vapor Pressure	1 Pa at 25 °C [7]
Vapor Density	5.6 (air = 1) [7] [9]
Solubility in Water	Insoluble. [7] [9] [10]
log Kow (Octanol/Water Partition Coefficient)	3.90 [8]

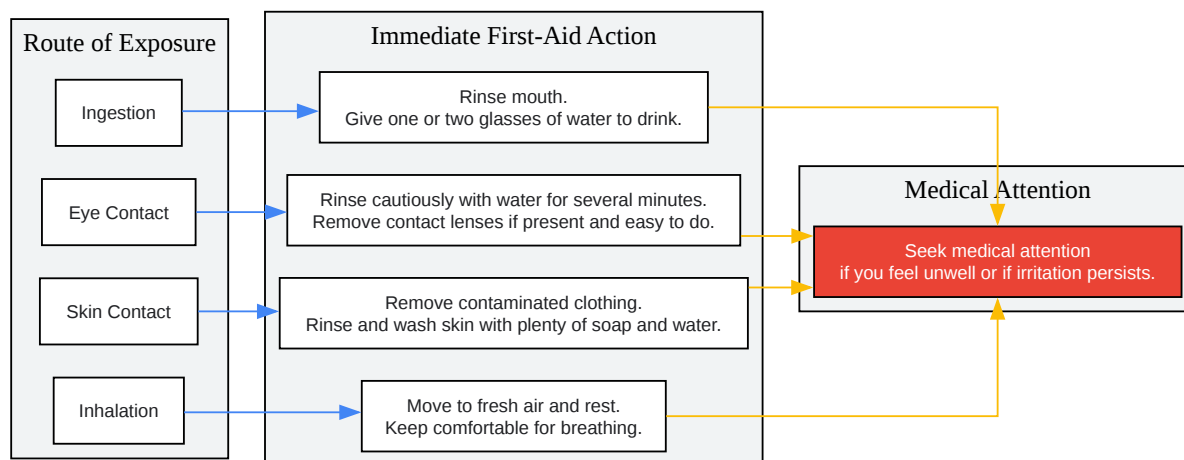
Section 4: Toxicological Information

The substance can be absorbed into the body through inhalation, skin contact, and ingestion.
[\[7\]](#) It is an irritant to the skin, eyes, and respiratory tract.[\[7\]](#) Chronic exposure symptoms can include chloracne, cysts, headache, fatigue, vertigo, anorexia, and jaundice.[\[5\]](#)[\[10\]](#)[\[11\]](#) Long-term or repeated exposure may have effects on the liver, potentially leading to impaired function.[\[7\]](#)

Experimental Protocols: Detailed experimental protocols for the toxicological data cited in the safety data sheets are not provided. Toxicological testing for regulatory purposes, such as GHS classification, typically follows standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) or the U.S. Environmental Protection Agency (EPA). For instance, skin and eye irritation studies are often conducted according to OECD Guidelines for the Testing of Chemicals, such as TG 404 (Acute Dermal Irritation/Corrosion) and TG 405 (Acute Eye Irritation/Corrosion).

Section 5: First-Aid Measures

Immediate medical attention is crucial in case of exposure. The following diagram outlines the initial steps for first aid.



[Click to download full resolution via product page](#)

First-Aid Procedures for **2-Chloronaphthalene-d7** Exposure.

Section 6: Handling and Storage

Proper handling and storage are essential to minimize risks.

Handling:

- Use only in well-ventilated areas.[\[5\]](#)[\[6\]](#)
- Avoid breathing dust, fumes, or vapors.[\[5\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke when using this product.[\[7\]](#)

- Keep away from open flames and sources of ignition.[5][7]

Storage:

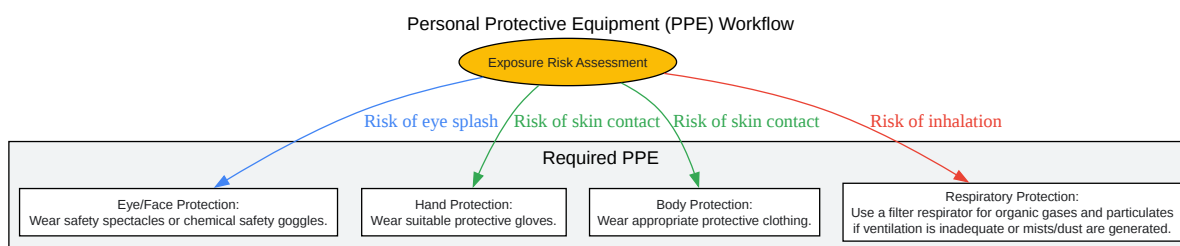
- Store in a well-ventilated place and keep the container tightly closed.[5][6]
- Store locked up.[5][6]
- Store under refrigerated temperatures, away from light and moisture.[3][5]
- Keep away from strong oxidizing materials.[5][6][7]

Section 7: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are necessary to protect personnel. The selection of PPE is dependent on the potential for exposure.

Engineering Controls:

- Ensure adequate ventilation, especially in confined areas.[6]
- Use local exhaust ventilation.[7]
- Eyewash stations and safety showers should be close to the workstation.[6]

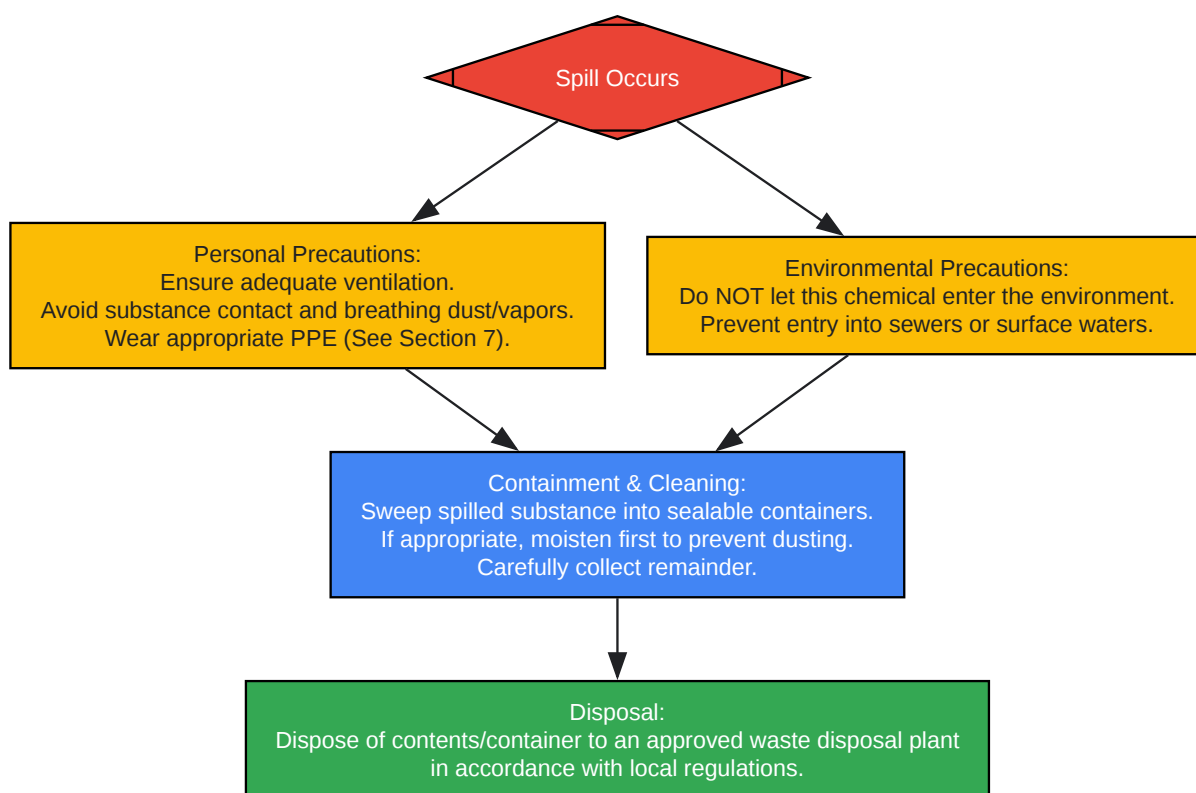


[Click to download full resolution via product page](#)

PPE Selection Logic for Handling 2-Chloronaphthalene-d7.

Section 8: Accidental Release Measures

In the event of a spill, immediate and appropriate action must be taken to contain and clean the area while ensuring personnel safety.



[Click to download full resolution via product page](#)

Workflow for Accidental Spill Response.

Section 9: Stability and Reactivity

- Reactivity: Decomposes on heating, producing toxic and corrosive gases like hydrogen chloride.[5][7]
- Chemical Stability: Stable under normal temperatures and pressures.[9]
- Possibility of Hazardous Reactions: May react with strong oxidizing agents.[5][10]
- Incompatible Materials: Strong oxidants.[5][6][7]
- Hazardous Decomposition Products: When heated to decomposition, it emits toxic fumes of hydrogen chloride.[5][6][9]

Section 10: Fire-Fighting Measures

- Combustibility: The substance is combustible.[5][7]
- Suitable Extinguishing Media: Use foam, dry powder, or carbon dioxide.[5][7] Fires can also be controlled with a dry chemical or Halon extinguisher.[9][10]
- Specific Hazards: Gives off irritating or toxic fumes (or gases) in a fire.[5][7] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen chloride gas.[6]
- Protective Equipment: In case of fire, wear a self-contained breathing apparatus and full protective gear.[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chloronaphthalene-d7 | C10H7Cl | CID 102600967 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 2-Chloronaphthalene-d7 | CAS 93951-84-9 | LGC Standards [lgcstandards.com]
- 3. 2-Chloronaphthalene (Dâ¹³C₁₀H₇Cl 98%) - Cambridge Isotope Laboratories, DLM-2005-0.01 [isotope.com]
- 4. 2-Chloronaphthalene (Dâ¹³C₁₀H₇Cl 98%) - Cambridge Isotope Laboratories, DLM-2005-1.2 [isotope.com]
- 5. echemi.com [echemi.com]
- 6. fishersci.com [fishersci.com]
- 7. ICSC 1708 - 2-Chloronaphthalene [chemicalsafety.ilo.org]
- 8. 2-Chloronaphthalene | C₁₀H₇Cl | CID 7056 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Page loading... [wap.guidechem.com]
- 10. 2-CHLORONAPHTHALENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 11. 2-Chloronaphthalene - Hazardous Agents | Haz-Map [haz-map.com]
- To cite this document: BenchChem. [safety data sheet for 2-Chloronaphthalene-d7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436267#safety-data-sheet-for-2-chloronaphthalene-d7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com